

Technical Analysis: Sodium 2-(2-bromobenzyl)malonate

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Compound of Interest

Compound Name: Sodium 2-(2-bromobenzyl)malonate

Cat. No.: B12504254

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Physicochemical Properties, Stoichiometric Criticality, and Synthetic Utility

Executive Summary & Core Data

Sodium 2-(2-bromobenzyl)malonate is a critical intermediate generated in situ during the saponification of diethyl 2-(2-bromobenzyl)malonate. It serves as the nucleophilic precursor for decarboxylative functionalization or intramolecular cyclization in the synthesis of indoles, isoquinolines, and pharmaceutical scaffolds.

Precise molecular weight determination is dependent on the stoichiometric form (Mono- vs. Disodium salt) and the isotopic abundance of Bromine.

Table 1: Physicochemical Profile & Molecular Weights

Parameter	Disodium Salt (Target Species)	Monosodium Salt (Acidic Buffer)	Free Acid (Precursor)
Formula			
Avg.[1][2] Molecular Weight	317.05 g/mol	295.06 g/mol	273.08 g/mol
Monoisotopic Mass (Br)	315.93 Da	293.95 Da	271.97 Da
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CAS (Related)	N/A (In situ generated)	N/A	92013-18-8
Solubility	High (Water, MeOH)	Moderate (Water)	Low (Water), High (Organic)

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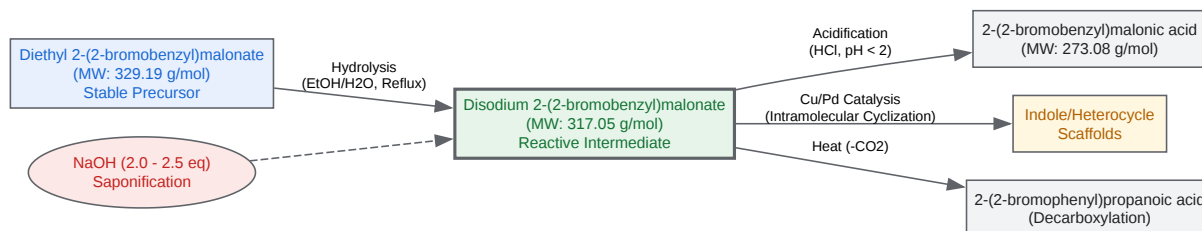
Critical Note on Stoichiometry: In standard basic hydrolysis (saponification) protocols using

equivalents of NaOH, the Disodium salt (317.05 g/mol) is the dominant species. Using the incorrect MW (e.g., for the monosodium form) will result in a 7.4% stoichiometric error, potentially stalling subsequent transition-metal catalyzed cross-couplings.

Synthetic Pathway & Generation

The sodium salt is rarely isolated due to its hygroscopic nature. It is generated from the stable diethyl ester precursor. The following workflow illustrates the generation and subsequent utilization pathways.

Figure 1: Generation and Utilization Pathway



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Caption: Reaction pathway showing the conversion of the stable diethyl ester to the disodium salt intermediate, followed by divergence into decarboxylation or cyclization pathways.[1][3]

Protocol: In Situ Generation & Validation

To ensure accurate stoichiometry for downstream applications (e.g., Palladium-catalyzed Buchwald-Hartwig or Heck cyclizations), follow this self-validating protocol.

Reagents

- Precursor: Diethyl 2-(2-bromobenzyl)malonate (CAS: 66192-11-8).[4]
- Base: Sodium Hydroxide (NaOH), 2.0 M aqueous solution.
- Solvent: Ethanol (EtOH) or Tetrahydrofuran (THF).

Step-by-Step Methodology

- Charge Calculation: Calculate the mass of the diethyl ester precursor.
- Saponification: Dissolve the ester in EtOH (5 mL/mmol). Add 2.2 equivalents of 2.0 M NaOH dropwise.
 - Mechanism: The ethoxide leaving groups are displaced by hydroxide.
 - Observation: The solution typically becomes homogeneous as the non-polar ester converts to the polar Disodium salt.

- Completion Check (TLC): Monitor consumption of the ester ($R_f \sim 0.6$ in 20% EtOAc/Hexane) and appearance of the baseline spot (Salt/Acid).
- Utilization:
 - Option A (Decarboxylation): Acidify to pH 1 to isolate the Free Acid (MW 273.08), then heat.
 - Option B (Coupling): Evaporate EtOH to leave the solid Disodium Salt (MW 317.05). Use this mass to calculate catalyst loading (mol%) for subsequent steps.

Analytical Validation (Mass Spectrometry)

When characterizing the sodium salt or its acid derivative, the presence of Bromine introduces a distinct isotopic signature that must be recognized to avoid misidentification.

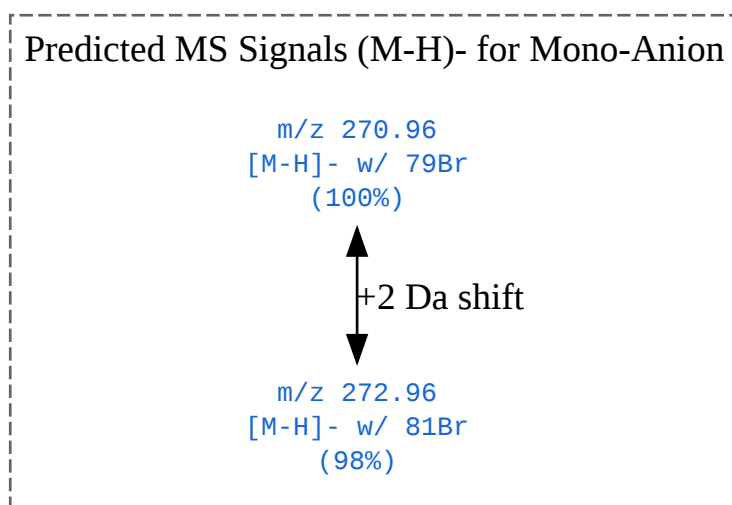
Isotopic Abundance Logic

Bromine exists as two stable isotopes:

(50.69%) and

(49.31%). This creates a "doublet" pattern in Mass Spectrometry (MS) signals with near 1:1 intensity separated by 2 mass units.

Figure 2: Mass Spectrum Prediction (ESI Negative Mode)



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Caption: The characteristic 1:1 isotopic doublet of the Bromine atom in the mass spectrum of the hydrolyzed acid species.

Validation Check:

- ESI(-): Expect peaks at m/z 271 and 273 (corresponding to the ionized acid).
- ESI(+): If analyzing the salt directly, you may see sodium adducts, e.g., peaks at 317 and 319 (Monosodium salt + Na) or higher aggregates.

Application in Drug Development

The precise molecular weight of the sodium salt is most critical when it acts as a ligand or nucleophile in transition-metal catalysis.

- Intramolecular

-Arylation: The 2-bromobenzyl moiety allows for Pd-catalyzed intramolecular ring closure to form Indane or Tetralin derivatives. The disodium malonate acts as a bidentate nucleophile.

- Reference: The use of ortho-halo-benzyl malonates is well-documented in the synthesis of heterocyclic scaffolds via copper or palladium catalysis [1].
- Stoichiometric Control: Using the acid MW (273.08) instead of the disodium salt MW (317.05) when weighing the isolated salt results in a 16% under-loading of the reagent, which can lead to incomplete conversion in expensive catalytic cycles.

References

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- 2. Organic Chemistry Portal - Literature [organic-chemistry.org]
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